

NIR178 solubility and stability in DMSO and other solvents

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Compound of Interest

Compound Name: NIR178

Cat. No.: B1193346

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NIR178 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **NIR178** (also known as Taminadenant or PBF-509). Below you will find troubleshooting guides and frequently asked questions to ensure the successful use of **NIR178** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **NIR178**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **NIR178**. It exhibits high solubility in DMSO.

Q2: What is the maximum solubility of **NIR178** in DMSO?

A2: The maximum solubility of **NIR178** in DMSO is 125 mg/mL, which corresponds to a molar concentration of 408.34 mM.^[1] It is noted that ultrasonic treatment may be needed to achieve this concentration, and as DMSO is hygroscopic, using a fresh, unopened container is recommended for best results.^[1]

Q3: How should I prepare working solutions of **NIR178** for in vitro and in vivo experiments?

A3: For most applications, a stock solution is first prepared in DMSO. This stock solution can then be diluted with other aqueous buffers or cell culture media for in vitro assays. For in vivo

studies, specific formulations are recommended. For example, a working solution of at least 2.08 mg/mL can be prepared by diluting a 20.8 mg/mL DMSO stock solution with solvents such as a mixture of PEG300, Tween-80, and saline, or with corn oil.^[1] It is crucial to ensure the final concentration of DMSO is low enough to be non-toxic to the cells or animal model.

Q4: What are the recommended storage conditions for **NIR178**?

A4: Proper storage is critical to maintain the integrity of **NIR178**. Recommendations are as follows:

- Solid Form: Store the powder at -20°C for up to 3 years or at 4°C for up to 2 years.^[1]
- In Solvent (e.g., DMSO): For optimal stability, store stock solutions at -80°C for up to 2 years, or at -20°C for up to 1 year.^[1]

Q5: Is **NIR178** sensitive to light?

A5: While specific photostability studies on **NIR178** are not readily available, related compounds within the same class of A2A adenosine receptor antagonists (8-styrylxanthines) have been shown to be sensitive to light.^[2] Exposure to daylight or UV light can cause these compounds to dimerize, forming less active cyclobutane derivatives.^[2] Therefore, it is strongly recommended to protect **NIR178** solutions from light during storage and handling.

Troubleshooting Guide

Problem	Possible Cause	Solution
Precipitation observed in my working solution.	The solubility of NIR178 in the aqueous buffer or media is much lower than in DMSO. The final concentration of the compound exceeds its solubility limit in the final solvent system.	- Ensure the final concentration of the organic co-solvent (like DMSO) is sufficient to maintain solubility, but remains within the tolerated limits for your experimental system. - Consider using a different formulation for your working solution, such as those involving PEG300 and Tween-80 for in vivo use.[1] - Gentle warming and/or sonication can aid in dissolution if precipitation occurs during preparation.[1]
Inconsistent or lower-than-expected activity in my assay.	The compound may have degraded due to improper storage or handling.	- Verify that the solid compound and stock solutions have been stored at the recommended temperatures. [1] - Protect all solutions from light by using amber vials or covering tubes with aluminum foil.[2] - Prepare fresh working solutions for each experiment from a properly stored stock solution.[1] - Perform a concentration verification of your stock solution using a suitable analytical method like HPLC-UV.
Difficulty dissolving NIR178 powder in DMSO.	The compound may require energy to fully dissolve at high concentrations. The DMSO	- Use gentle warming or sonication to aid dissolution.[1] - Always use fresh, anhydrous

may have absorbed water,
reducing its solvating power.

grade DMSO from a newly
opened bottle.[\[1\]](#)

Data Summary

NIR178 Solubility

Solvent	Concentration	Molarity	Notes
DMSO	125 mg/mL	408.34 mM	Ultrasonic treatment may be required. Use of fresh DMSO is recommended. [1]

Recommended Storage Conditions

Form	Temperature	Duration
Solid Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	2 years
-20°C	1 year	

Experimental Protocols

Protocol for Determining the Solubility of NIR178

This protocol provides a general method for determining the solubility of **NIR178** in a solvent of interest.

- Preparation of Saturated Solution:
 - Add an excess amount of **NIR178** powder to a known volume of the test solvent (e.g., DMSO, ethanol, PBS) in a sealed vial.
 - Agitate the mixture at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached. Mechanical shaking or stirring is recommended.

- Separation of Undissolved Solid:
 - Centrifuge the vial at a high speed to pellet the undissolved solid.
 - Carefully collect a precise volume of the supernatant without disturbing the pellet.
- Quantification:
 - Dilute the supernatant with a suitable solvent to a concentration within the linear range of a pre-validated analytical method (e.g., HPLC-UV).
 - Determine the concentration of **NIR178** in the diluted sample.
 - Calculate the original concentration in the saturated supernatant, which represents the solubility.

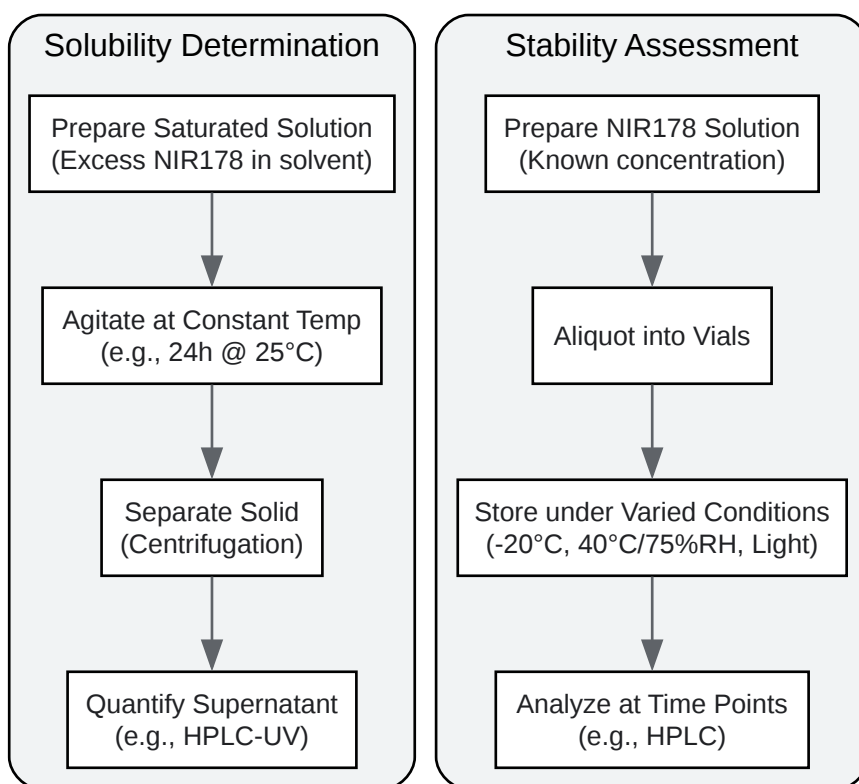
Protocol for Assessing the Stability of NIR178 in Solution

This protocol outlines a general procedure for a stability study of **NIR178** in a chosen solvent, based on ICH guidelines.

- Sample Preparation:
 - Prepare a solution of **NIR178** in the solvent of interest (e.g., DMSO) at a known concentration.
 - Aliquot the solution into multiple vials made of an inert material (e.g., amber glass) to avoid repeated freeze-thaw cycles of a single stock.
- Storage Conditions:
 - Store the vials under various conditions to assess stability. These should include:
 - Recommended Storage: -20°C and -80°C.
 - Accelerated Stability: 40°C with 75% relative humidity.[\[2\]](#)

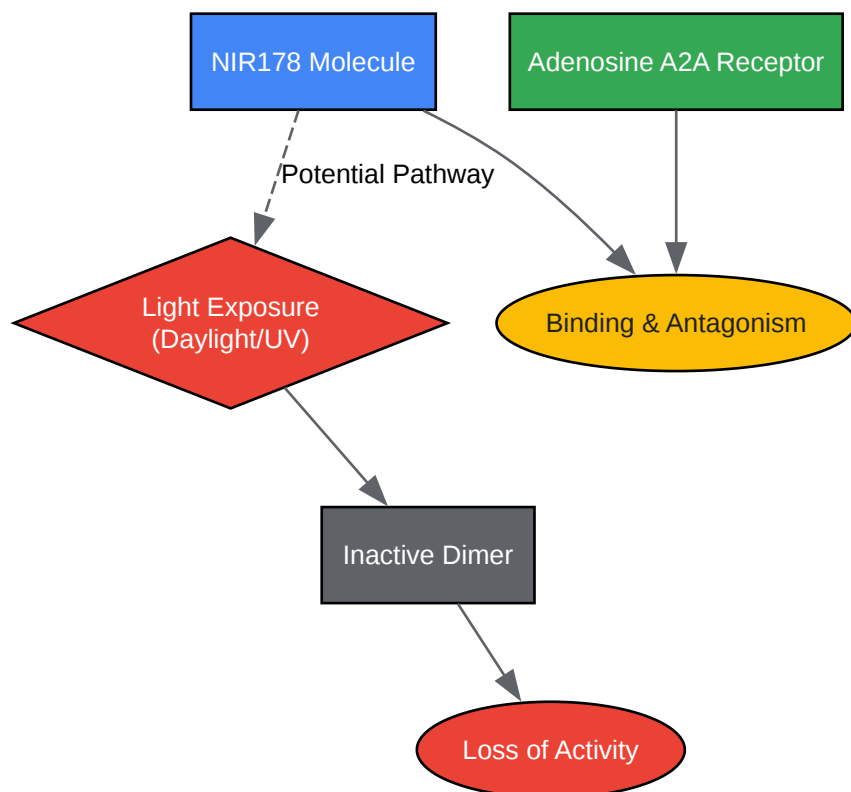
- Photostability: Exposure to a controlled light source (as per ICH Q1B guidelines) alongside a control sample protected from light.
- Time Points:
 - Analyze the samples at predetermined time points. For an accelerated study, typical time points are 0, 1, 3, and 6 months.[3] For long-term studies, this could be 0, 3, 6, 9, 12, 18, and 24 months.[3]
- Analysis:
 - At each time point, analyze the samples using a validated stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC).
 - The method should be able to separate the intact **NIR178** from any potential degradation products.
 - Quantify the remaining percentage of **NIR178** and the formation of any new peaks (degradants).

Visualizations



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Caption: Workflow for solubility and stability testing of **NIR178**.



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Caption: **NIR178** mechanism and potential photodegradation pathway.

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